

A Technical Guide to the Stereochemistry of Dexlansoprazole: The R-Enantiomer of Lansoprazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dexlansoprazole*

Cat. No.: *B1670344*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth exploration of the stereochemical properties of **dexlansoprazole**, the pharmacologically active R-enantiomer of lansoprazole. It details the critical differences in pharmacokinetics and metabolism between the enantiomers, outlines experimental protocols for stereoselective synthesis and analysis, and discusses the clinical significance of this single-enantiomer proton pump inhibitor (PPI).

Introduction to Chirality and Lansoprazole

Lansoprazole is a widely used proton pump inhibitor for treating acid-related gastrointestinal disorders.^[1] It is a chiral molecule, existing as a racemic mixture of two non-superimposable mirror images, known as enantiomers: (R)-lansoprazole and (S)-lansoprazole.^{[1][2]} The chiral center is the sulfur atom in the sulfoxide group.^[3] **Dexlansoprazole** is the dextrorotatory (R)-enantiomer and is marketed as an enantiopure drug.^{[4][5][6]} The development of single-enantiomer drugs like **dexlansoprazole** is a common strategy to improve upon the properties of a racemic parent drug, often resulting in a more favorable pharmacokinetic profile and improved clinical efficacy.^[3]

Stereochemistry: (R)- vs. (S)-Lansoprazole

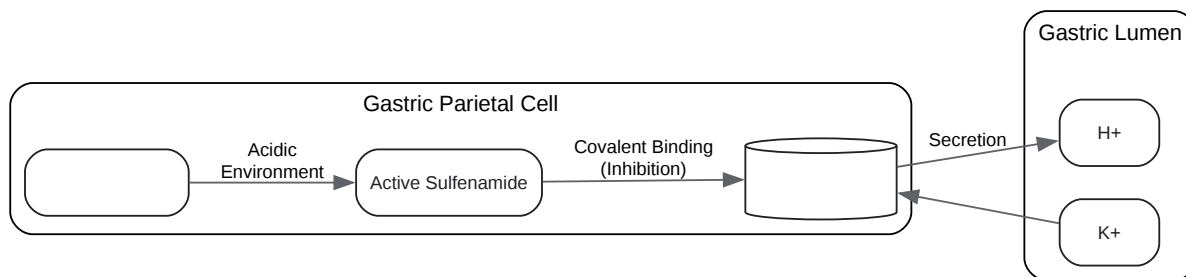
The "handedness" of the enantiomers, determined by the spatial arrangement of atoms around the chiral sulfoxide, leads to distinct interactions with other chiral molecules in the body, such as metabolic enzymes. This difference is the basis for the varied pharmacological and pharmacokinetic profiles of the two enantiomers.

Stereoisomers of Lansoprazole

(R)-Lansoprazole (Dexlansoprazole)



(S)-Lansoprazole (Levolansoprazole)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Lansoprazole - Wikipedia [en.wikipedia.org]
- 2. lansoprazole | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- 3. Differential Effects of Omeprazole and Lansoprazole Enantiomers on Aryl Hydrocarbon Receptor in Human Hepatocytes and Cell Lines | PLOS One [journals.plos.org]
- 4. selleckchem.com [selleckchem.com]
- 5. droracle.ai [droracle.ai]
- 6. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [A Technical Guide to the Stereochemistry of Dexlansoprazole: The R-Enantiomer of Lansoprazole]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1670344#dexlansoprazole-r-enantiomer-of-lansoprazole-stereochemistry>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com